

# MSR - Acidic Cleaning Solution (e.g., Milk Stone Remover)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Msr-Ratio

Cat. No.: B12090718

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A common laboratory application for a product labeled "MSR" is for descaling and cleaning, often referred to as a milk stone remover. These are typically acidic solutions.

## Hazard Identification and Personal Protective Equipment (PPE)

This type of product is classified as hazardous and requires careful handling to prevent injury.

[\[1\]](#)

Summary of Required PPE:

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or a face shield.	To protect against serious eye damage from splashes.[1]
Hand Protection	Protective rubber or neoprene gloves.[1]	To prevent skin burns and harmful absorption through the skin.
Body Protection	A long-sleeve shirt and, if necessary, a rubber apron.	To prevent contact with skin and clothing.
Respiratory Protection	A NIOSH-approved respirator for corrosive dusts or mists if inhalable particles may be generated.	To protect the respiratory tract from chemical burns.

## Operational and Disposal Plans

### Handling and Storage:

- Use with adequate ventilation to keep airborne concentrations below exposure limits.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, well-ventilated area away from incompatible substances such as alkaline or chlorinated products.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.

### First Aid Procedures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing immediately and rinse the skin with plenty of water for 15 minutes. Seek immediate medical attention.

- Ingestion: Rinse mouth but do NOT induce vomiting. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen and seek medical attention.

#### Spill and Disposal Procedures:

- For small spills, the material may be flushed to a drain. For larger spills, contain the spill and comply with federal, state, and local regulations. Keep out of waterways and storm sewers.
- Dispose of waste in accordance with local, state, and federal regulations.

## MSR - Micronized Soft Rock Phosphate

Another product identified is "MSR - Micronized Soft Rock Phosphate," which is a fertilizer. While generally less hazardous than acidic cleaners, it still requires appropriate handling.

## Hazard Identification and Personal Protective Equipment (PPE)

The primary hazard associated with this product is nuisance dust, which may contain small quantities of silica and can cause lung disease with prolonged exposure.

#### Summary of Required PPE:

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses.	To protect from dust particles.
Hand Protection	Gloves are recommended to avoid skin irritation.	To prevent skin dryness and irritation from dust.
Respiratory Protection	A NIOSH-approved respirator should be used if dust concentrations are high or unknown.	To prevent inhalation of silica-containing dust.

## Operational and Disposal Plans

#### Handling and Storage:

- Store in a cool, dry place.
- Avoid inhaling the dust.
- Wash hands before eating, drinking, or using the restroom.

#### First Aid Procedures:

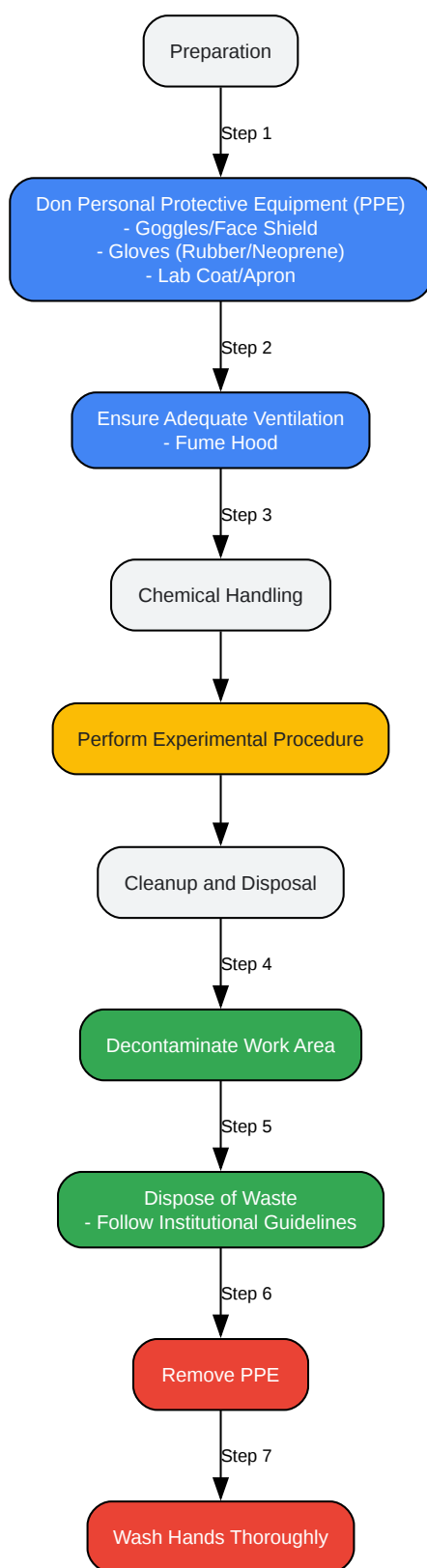
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Skin Contact: Brush off as much material as possible, then wash with soap and water.
- Inhalation: Remove the individual to fresh air. Seek medical attention if discomfort occurs.
- Ingestion: While significant ingestion is required for health hazards, seek medical attention for large amounts.

#### Spill and Disposal Procedures:

- Small amounts can be flushed to the drain. For larger spills, comply with all federal, state, and local regulations. Keep out of waterways.

## Experimental Workflow for Handling MSR (Acidic Cleaner)

Below is a generalized workflow for handling an acidic "MSR" cleaning solution in a laboratory setting.



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Caption: Workflow for Safe Handling of MSR Acidic Cleaner.

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## References

- 1. morgan-gallacher.com [morgan-gallacher.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)